

Preliminary In Vitro Profile of XM-U-14: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: XM-U-14

Cat. No.: B15542088

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the preliminary in vitro studies of **XM-U-14**, a selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Ubiquitin-Specific Peptidase 7 (USP7). The data presented herein demonstrates the high potency and efficacy of **XM-U-14** in preclinical models of acute lymphoblastic leukemia (ALL), highlighting its potential as a promising therapeutic candidate.

Core Efficacy and Potency

XM-U-14 has been identified as a highly potent and efficacious degrader of USP7. Its activity has been characterized in acute lymphoblastic leukemia (ALL) cell lines, demonstrating significant potential for this therapeutic target in hematological malignancies.

Quantitative Efficacy Data

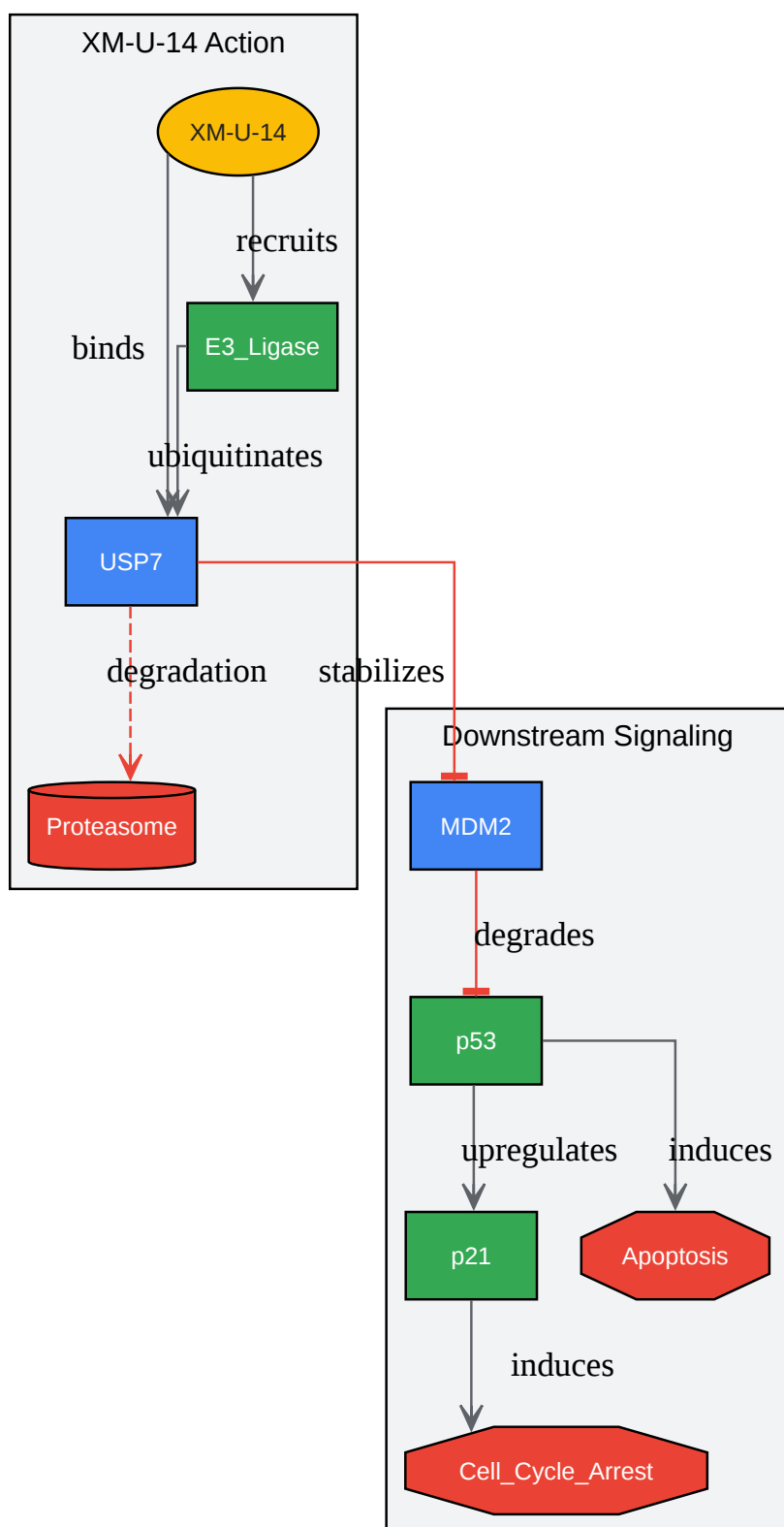
The following table summarizes the key quantitative metrics of **XM-U-14**'s in vitro activity.

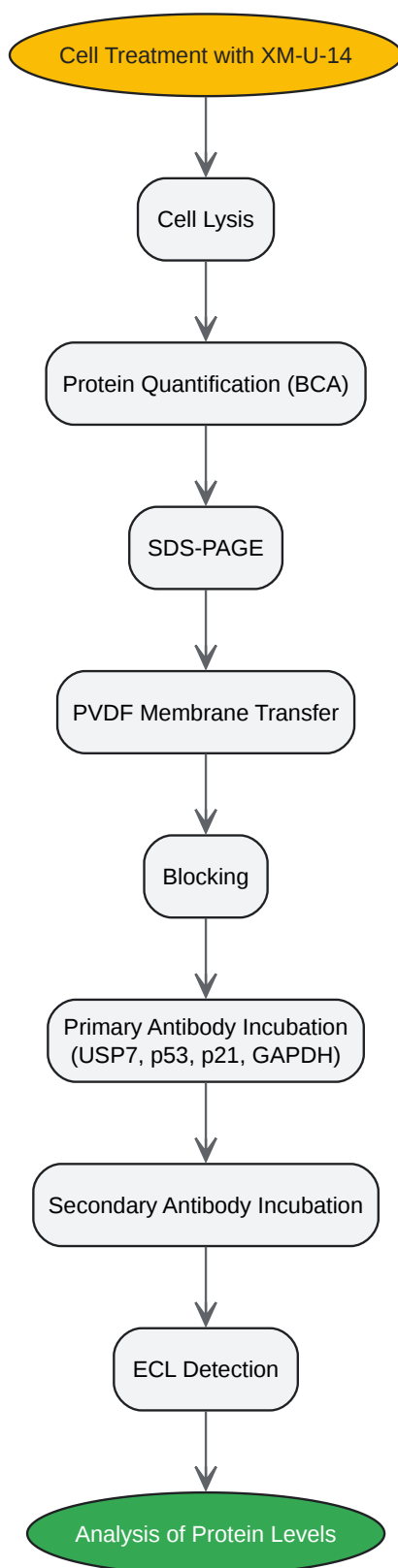
Parameter	Cell Line	Value	Reference
DC50 (USP7 Degradation)	RS4;11	0.74 nM	[1] [2] [3] [4]
Dmax (USP7 Degradation)	RS4;11	93%	[1] [2] [3] [4]
IC50 (Cell Growth Inhibition)	RS4;11	0.5 nM	[2]
IC50 (Cell Growth Inhibition)	Reh	8.3 nM	[2]

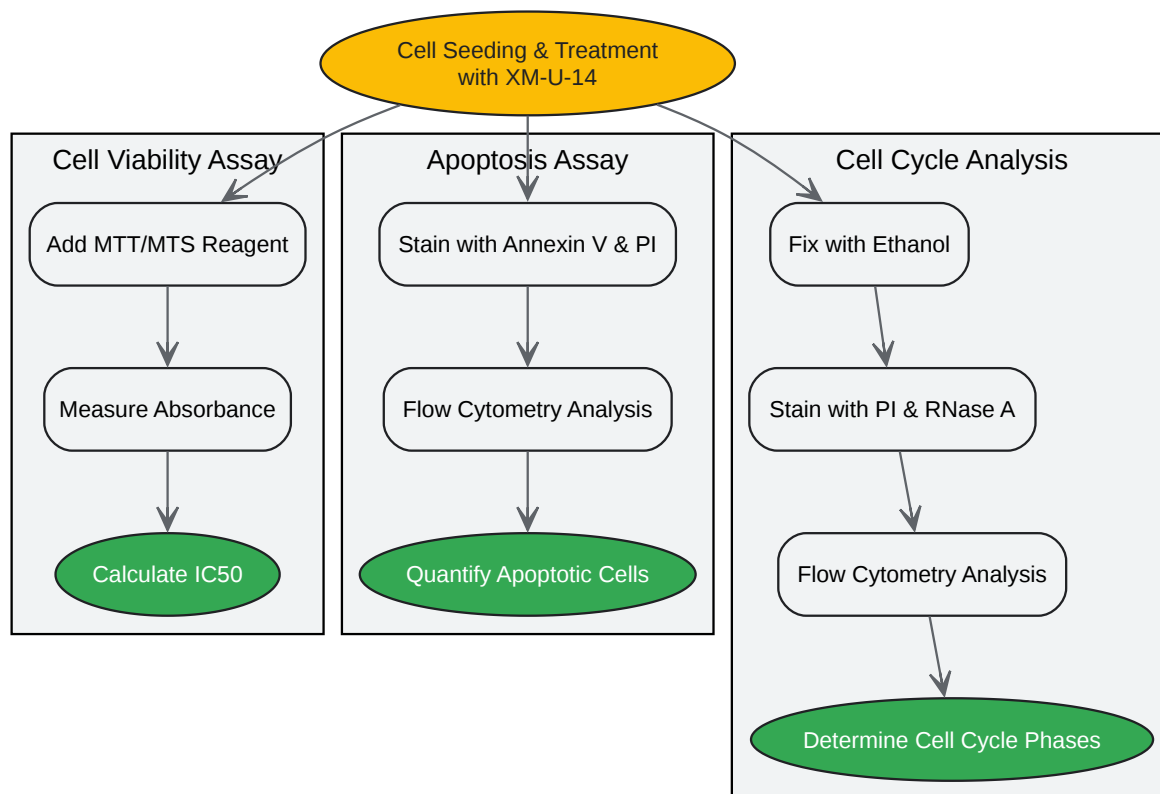
Mechanism of Action: The USP7-p53 Signaling Axis

XM-U-14 functions as a PROTAC, a heterobifunctional molecule that co-opts the cell's natural protein disposal system to target specific proteins for degradation. **XM-U-14** brings USP7 into proximity with an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of USP7.

The degradation of USP7 has significant downstream effects on the p53 signaling pathway. USP7 is known to deubiquitinate and stabilize MDM2, an E3 ligase that targets the tumor suppressor p53 for degradation. By degrading USP7, **XM-U-14** leads to the destabilization of MDM2, resulting in the accumulation and activation of p53. Activated p53 then transcriptionally upregulates its target genes, including the cell cycle inhibitor p21, which in turn induces cell cycle arrest and apoptosis.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Collection - Discovery of a Highly Potent, Selective and Efficacious USP7 Degradar for the Treatment of Acute Lymphoblastic Leukemia - Journal of Medicinal Chemistry - Figshare [acs.figshare.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Discovery of a Highly Potent, Selective and Efficacious USP7 Degradar for the Treatment of Acute Lymphoblastic Leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]

- [4. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- To cite this document: BenchChem. [Preliminary In Vitro Profile of XM-U-14: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15542088/docs#preliminary-in-vitro-profile-of-xm-u-14-a-technical-guide\]](https://www.benchchem.com/product/b15542088/docs#preliminary-in-vitro-profile-of-xm-u-14-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)